

GHV sodium salt synthesis from gamma-valerolactone

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Compound Focus: GHV (sodium salt)

Cat. No.: S11209221

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Understanding GVL and GHV

Gamma-Valerolactone (GVL) is an organic compound that has gained attention as a potential **legal substitute** for the controlled substance Gamma-hydroxybutyric acid (GHB) [1] [2] [3]. Its relevance to your query lies in its role as a **prodrug** [2].

Unlike other GHB analogues, GVL is not metabolized into GHB itself. Instead, upon ingestion, it is processed by liver and plasma lactonases. These enzymes open the lactone ring of GVL to form the active compound **Gamma-hydroxyvaleric acid (GHV)**, which is also known as 4-methyl-GHB [1] [3].

The table below summarizes the core properties and relationships:

Aspect	Description
GVL Role	Prodrug to GHV [2].
Active Metabolite	Gamma-hydroxyvaleric acid (GHV) [1] [3].
Primary Mechanism	Enzymatic conversion by liver and plasma lactonases [1] [3].
Pharmacological Effect	GHV is a homolog of GHB with similar but less potent effects (sedation, catalepsy, ataxia) [1] [3].

Aspect	Description
Receptor Affinity	GHV's affinity for the GHB receptor in the brain is about two-fold lower than GHB [1] [3].

Proposed Experimental Workflow

Given the lack of direct synthesis protocols, the following workflow outlines a potential research pathway for the conversion, isolation, and characterization of GHV from GVL. This diagram illustrates the key stages:



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Stage 1: In Vitro Conversion of GVL to GHV

The first step is to mimic the biological conversion in a controlled laboratory setting.

- **Methodology:** Incubate GVL with enzymes possessing lactonase activity. Sources for these enzymes can include:
 - **Liver Microsomes:** Prepared from animal models (e.g., rat, mouse) or purchased commercially.
 - **Purified Enzymes:** Commercially available lactonases.
 - **Plasma Fractions:** Serum or plasma from appropriate biological sources.
- **Key Parameters to Optimize:**
 - Enzyme source and concentration
 - pH and temperature of the incubation buffer
 - Incubation time
 - GVL substrate concentration

Stage 2: Extraction and Isolation of GHV

Once GHV is formed, it must be separated from the reaction mixture.

- **Acidification:** The reaction mixture should be acidified (e.g., with dilute HCl) to protonate the GHV, making it more soluble in organic solvents.
- **Liquid-Liquid Extraction:** Use a suitable organic solvent (e.g., ethyl acetate, diethyl ether) to extract the GHV from the aqueous phase. The organic phase, now containing GHV, can be separated and the solvent evaporated under reduced pressure to obtain a crude extract.

Stage 3: Synthesis of GHV Sodium Salt

The final step involves converting the isolated GHV into its sodium salt.

- **Alkalinization:** Dissolve the crude GHV in a minimal amount of a cold, anhydrous solvent like ethanol or acetone. Slowly add a stoichiometric equivalent of sodium hydroxide (NaOH) solution with constant stirring.
- **Precipitation:** The GHV sodium salt may precipitate out of solution. This can be encouraged by cooling the mixture and/or adding a non-polar solvent like diethyl ether.
- **Isolation:** Collect the precipitate via vacuum filtration. Wash the crystals with a small amount of cold solvent and dry them thoroughly under vacuum.

Characterization and Analytical Methods

Rigorous analysis is required to confirm the identity and purity of the final product.

- **Analytical Techniques:**
 - **Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS/MS):** To confirm the identity of GHV and its sodium salt by comparing their mass spectra and retention times with analytical standards, if available [1] [3].
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both (^1H) and (^{13}C) NMR are essential for definitive structural confirmation.
 - **Fourier-Transform Infrared (FTIR) Spectroscopy:** To identify characteristic functional groups (e.g., hydroxyl, carboxylate).
 - **Elemental Analysis (CHNS):** To verify the elemental composition of the sodium salt.
- **Purity Assessment:** Use High-Performance Liquid Chromatography (HPLC) with a UV or refractive index detector to determine the chemical purity of the synthesized compound.

Critical Research Considerations

- **Legal and Safety Status:** Be acutely aware that GHB is a controlled substance in many countries. While GVL may not be controlled in some regions, its intended conversion to a GHB-like substance (GHV) likely carries significant legal and ethical restrictions. **A thorough review of local regulations is mandatory before initiating any experimental work.**
- **Toxicology:** GHV is a central nervous system depressant with documented effects including sedation, catalepsy, and ataxia [1] [3]. All handling must be conducted in accordance with the highest laboratory safety standards.

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References

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To cite this document: Smolecule. [GHV sodium salt synthesis from gamma-valerolactone].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b11209221#ghv-sodium-salt-synthesis-from-gamma-valerolactone>]

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